

Unveiling THP-PEG6-C2-Boc: A Technical Guide for Advanced Drug Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: THP-PEG6-C2-Boc

Cat. No.: B11935206

[Get Quote](#)

For Immediate Release

A Comprehensive Overview of a Key PROTAC Linker for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **THP-PEG6-C2-Boc**, a bifunctional linker playing a crucial role in the development of Proteolysis Targeting Chimeras (PROTACs). As a key component in the rapidly advancing field of targeted protein degradation, a thorough understanding of this molecule's properties and applications is paramount for researchers in oncology and beyond. This document outlines its chemical identity, core applications, and the fundamental mechanism by which it operates, supported by quantitative data and a visual representation of the PROTAC pathway.

Core Compound Specifications

THP-PEG6-C2-Boc is a polyethylene glycol (PEG)-based linker designed for the synthesis of PROTACs.^{[1][2][3]} Its structure is characterized by a tetrahydropyran (THP) protecting group, a six-unit PEG chain, a two-carbon (C2) spacer, and a tert-Butyloxycarbonyl (Boc) protecting group. This specific combination of functional groups provides the necessary stability, solubility, and reactivity for its application in multi-step organic synthesis.

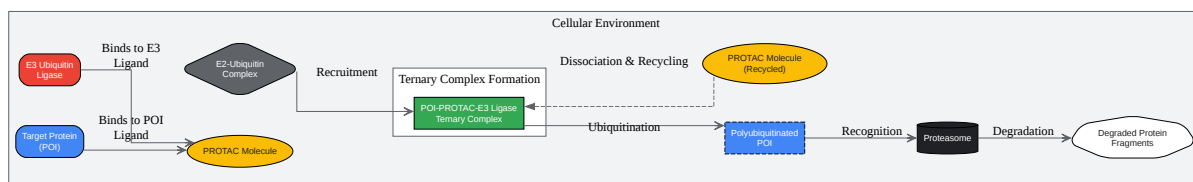
Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₄₆ O ₁₀	[2][3]
Molecular Weight	494.62 g/mol	
Solubility	10 mM in DMSO	
SMILES	O=C(OC(C) (C)C)CCOCCOCCOCCOCCO CCOCCOC1CCCCO1	
Primary Application	Synthesis of PROTACs	
Field of Research	Cancer, Programmed Cell Death	

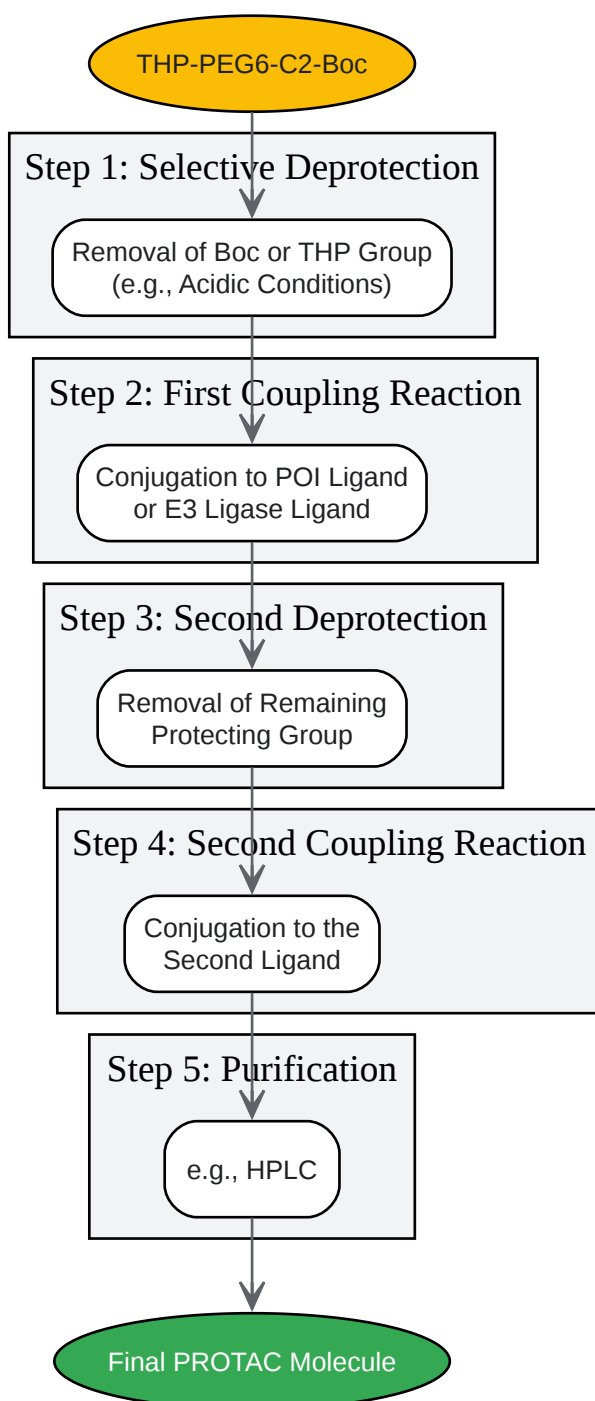
The Role of THP-PEG6-C2-Boc in PROTAC-Mediated Protein Degradation

PROTACs are heterobifunctional molecules that facilitate the degradation of specific target proteins by hijacking the cell's natural ubiquitin-proteasome system. These molecules consist of three key components: a ligand that binds to the target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.

THP-PEG6-C2-Boc serves as a versatile building block for the linker component. The PEG chain enhances the solubility and cell permeability of the resulting PROTAC molecule, while its length and flexibility are critical for the effective formation of a ternary complex between the target protein and the E3 ligase. The THP and Boc protecting groups allow for controlled, sequential reactions during the synthesis of the final PROTAC, ensuring precise construction of the complex molecule.

The general mechanism of action for a PROTAC is a catalytic process that can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gentaur.com [gentaur.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. immunomart.com [immunomart.com]
- To cite this document: BenchChem. [Unveiling THP-PEG6-C2-Boc: A Technical Guide for Advanced Drug Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935206#what-is-thp-peg6-c2-boc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com